Identity of "Iscag" Unresolved, Preventing Further Analysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Iscag*
CAS No.:	*96627-12-2*
Cat. No.:	*B1200615*

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An initial investigation into the chemical structure and properties of a compound referred to as "**Iscag**" has been inconclusive. Searches for this name have not yielded a definitive chemical identity. Instead, the abbreviation "ISA" has been linked to two distinct chemical entities: 3,4-Oxo-isopropylidene-shikimic acid and Isatoic Anhydride.

3,4-Oxo-isopropylidene-shikimic acid is a derivative of shikimic acid, a key intermediate in the biosynthetic pathway for aromatic amino acids in plants and microorganisms.[1] Research has explored its potential in experimental models of colitis.[1]

Isatoic Anhydride is a chemical intermediate used in the synthesis of various compounds.[2] Its reactivity has been the subject of theoretical studies.[2]

Without a clear and unambiguous identification of the molecule referred to as "**Iscag**," it is not possible to provide the requested in-depth technical guide, including its chemical structure, quantitative data, experimental protocols, and signaling pathway diagrams. Further clarification on the precise chemical name or structure of "**Iscag**" is required to proceed with a detailed scientific summary.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Identity of "Iscag" Unresolved, Preventing Further Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200615/docs#identity-of-iscag-unresolved-preventing-further-analysis]

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